An In-depth Technical Guide to Ethyl 6-ethoxy-2-hydroxybenzoate

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Compound of Interest

Compound Name:	*Ethyl 6-ethoxy-2-hydroxybenzoate*
CAS No.:	*154364-61-1*
Cat. No.:	*B129883*

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Abstract

This technical guide provides a comprehensive overview of **Ethyl 6-ethoxy-2-hydroxybenzoate** (CAS Number: 154364-61-1), a substituted salicylic acid derivative of interest to researchers in drug discovery and medicinal chemistry. While specific biological data for this compound is limited in publicly available literature, this document consolidates its known chemical properties, proposes a detailed synthetic pathway, and explores its potential therapeutic applications based on the well-established bioactivities of structurally related salicylic acid analogs. This guide is intended to serve as a foundational resource for scientists investigating novel therapeutic agents, offering insights into the synthesis, characterization, and potential biological evaluation of this and similar molecules.

Introduction: The Therapeutic Potential of Substituted Salicylic Acids

Salicylic acid and its derivatives have long been cornerstones of pharmacology, most notably for their anti-inflammatory, analgesic, and antipyretic properties.[1] The archetypal derivative, acetylsalicylic acid (aspirin), exerts its effects primarily through the inhibition of cyclooxygenase

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(COX) enzymes, which are key mediators of prostaglandin synthesis.[2] The core structure of salicylic acid, a 2-hydroxybenzoic acid, provides a versatile scaffold for chemical modification, enabling the fine-tuning of its pharmacokinetic and pharmacodynamic properties.

The introduction of alkoxy groups onto the salicylic acid backbone can significantly modulate its biological activity. These modifications can influence the compound's lipophilicity, membrane permeability, and interaction with target enzymes. This guide focuses on **Ethyl 6-ethoxy-2-hydroxybenzoate**, a derivative with an ethoxy group at the 6-position of the benzene ring. Such substitutions can potentially enhance potency and selectivity for specific biological targets, offering new avenues for the development of novel therapeutic agents with improved efficacy and reduced side effects.[3]

Chemical and Physical Properties

Ethyl 6-ethoxy-2-hydroxybenzoate is a solid organic compound with the chemical and physical properties summarized in the table below.

Property	Value	Source(s)
CAS Number	154364-61-1	[4]
Molecular Formula	C11H14O4	[4][5]
Molecular Weight	210.23 g/mol	[4][6]
Appearance	Solid	[4]
Melting Point	60 °C (lit.)	[4][5]
Linear Formula	C2H5OC6H3(OH)CO2C2H5	[4][7]
SMILES	CCOC(=O)c1c(O)cccc1OCC	[4][6]
InChI	1S/C11H14O4/c1-3-14-9-7-5-6-8(12)10(9)11(13)15-4-2/h5-7,12H,3-4H2,1-2H3	[4][8]
InChI Key	RWBODKGPEZVFRX-UHFFFAOYSA-N	[4][8]

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Safety Information:

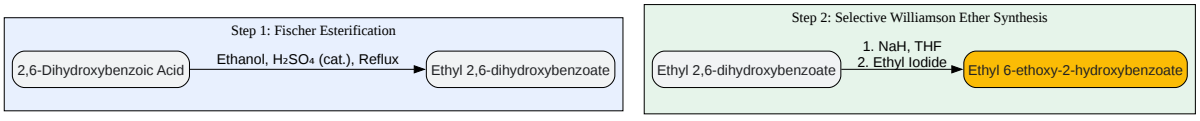
- Hazard Classifications: Eye Irrit. 2, Skin Irrit. 2, STOT SE 3[4]
- Signal Word: Warning[4]
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[4]

Synthesis of **Ethyl 6-ethoxy-2-hydroxybenzoate**: A Proposed Pathway

While a specific, published synthesis for **Ethyl 6-ethoxy-2-hydroxybenzoate** is not readily available, a plausible and efficient multi-step synthetic route can be designed based on established organic chemistry principles, starting from the commercially available precursor, 2,6-dihydroxybenzoic acid. The proposed synthesis involves two key transformations: Fischer esterification followed by a selective Williamson ether synthesis.

Proposed Synthetic Workflow

The overall synthetic strategy is depicted in the following workflow diagram:



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Caption: Proposed two-step synthesis of **Ethyl 6-ethoxy-2-hydroxybenzoate**.

Detailed Experimental Protocol

Step 1: Synthesis of Ethyl 2,6-dihydroxybenzoate

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This step involves the acid-catalyzed esterification of 2,6-dihydroxybenzoic acid with ethanol.

- Materials:
  - 2,6-Dihydroxybenzoic acid (1.0 eq)
  - Anhydrous ethanol (excess, as solvent)
  - Concentrated sulfuric acid (catalytic amount)
  - Sodium bicarbonate (saturated aqueous solution)
  - Brine (saturated aqueous sodium chloride solution)
  - Anhydrous magnesium sulfate
  - Ethyl acetate
  - Deionized water
- Procedure:
  - To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2,6-dihydroxybenzoic acid and an excess of anhydrous ethanol.
  - Carefully add a catalytic amount of concentrated sulfuric acid to the stirred mixture.
  - Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
  - After completion, cool the reaction mixture to room temperature and remove the excess ethanol under reduced pressure.
  - Dissolve the residue in ethyl acetate and transfer to a separatory funnel.
  - Wash the organic layer sequentially with deionized water, saturated sodium bicarbonate solution, and brine.

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- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude ethyl 2,6-dihydroxybenzoate.
- Purify the crude product by column chromatography on silica gel if necessary.

Step 2: Synthesis of **Ethyl 6-ethoxy-2-hydroxybenzoate**

This step utilizes a selective Williamson ether synthesis. The phenolic hydroxyl group at the 2-position is sterically hindered by the adjacent ester group, favoring the alkylation of the less hindered hydroxyl group at the 6-position.

- Materials:
  - Ethyl 2,6-dihydroxybenzoate (1.0 eq)
  - Sodium hydride (60% dispersion in mineral oil, 1.1 eq)
  - Ethyl iodide (1.2 eq)
  - Anhydrous tetrahydrofuran (THF)
  - Ammonium chloride (saturated aqueous solution)
  - Deionized water
  - Brine
  - Anhydrous sodium sulfate
  - Ethyl acetate
- Procedure:
  - To a flame-dried, three-necked round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add a suspension of sodium hydride in anhydrous THF.
  - Cool the suspension to 0 °C in an ice bath.

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- Slowly add a solution of ethyl 2,6-dihydroxybenzoate in anhydrous THF to the stirred suspension of sodium hydride.
- Allow the reaction mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional hour.
- Cool the reaction mixture back to 0 °C and add ethyl iodide dropwise.
- Allow the reaction to warm to room temperature and stir overnight. Monitor the reaction progress by TLC.
- Upon completion, carefully quench the reaction by the slow addition of saturated ammonium chloride solution at 0 °C.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers and wash with deionized water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain **Ethyl 6-ethoxy-2-hydroxybenzoate**.

Potential Biological Activities and Therapeutic Applications

Based on the extensive research on salicylic acid and its derivatives, **Ethyl 6-ethoxy-2-hydroxybenzoate** is predicted to exhibit several key biological activities, making it a compound of interest for drug development.

Anti-inflammatory Activity via COX Inhibition

The primary mechanism of action for many salicylic acid derivatives is the inhibition of cyclooxygenase (COX) enzymes, which are responsible for the synthesis of pro-inflammatory prostaglandins.[2][9] Both COX-1 and COX-2 are potential targets. Selective inhibition of COX-2 is a desirable attribute for anti-inflammatory drugs as it is associated with a reduced risk of

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gastrointestinal side effects compared to non-selective COX inhibitors. The presence of the ethoxy group at the 6-position may influence the binding affinity and selectivity of **Ethyl 6-ethoxy-2-hydroxybenzoate** for the COX isoforms.

A fluorometric assay can be employed to determine the 50% inhibitory concentration (IC50) of the test compound against purified COX-1 and COX-2 enzymes.[4][9]

- Materials:
  - Purified human recombinant COX-1 and COX-2 enzymes
  - COX Assay Buffer (e.g., 0.1 M Tris-HCl, pH 8.0)
  - COX Probe
  - COX Cofactor
  - Arachidonic Acid (Substrate)
  - Heme
  - **Ethyl 6-ethoxy-2-hydroxybenzoate** (dissolved in DMSO)
  - Reference inhibitors (e.g., Celecoxib for COX-2, SC-560 for COX-1)
  - 96-well opaque microplate
  - Fluorescence plate reader (Ex/Em = 535/587 nm)
- Procedure:
  - Prepare serial dilutions of the test compound and reference inhibitors.
  - In a 96-well plate, add the assay buffer, enzyme (COX-1 or COX-2), and the test compound or reference inhibitor.
  - Prepare a reaction mix containing the COX probe and cofactor.
  - Add the reaction mix to each well.

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- Initiate the reaction by adding the arachidonic acid substrate.
- Immediately measure the fluorescence kinetically for 5-10 minutes.
- Calculate the rate of reaction and determine the IC50 values.

Antimicrobial Activity

Salicylic acid and its derivatives have been shown to possess antibacterial and antifungal properties.[10][11][12] The mechanism of antimicrobial action is thought to involve the disruption of the microbial cell membrane and the inhibition of key cellular processes. The lipophilicity conferred by the ethyl and ethoxy groups in **Ethyl 6-ethoxy-2-hydroxybenzoate** may enhance its ability to penetrate microbial cell walls, potentially leading to significant antimicrobial activity.

The minimum inhibitory concentration (MIC) of **Ethyl 6-ethoxy-2-hydroxybenzoate** against relevant bacterial or fungal strains can be determined using the broth microdilution method.[12]

- Materials:
  - Bacterial or fungal strains (e.g., Staphylococcus aureus, Escherichia coli, Candida albicans)
  - Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
  - **Ethyl 6-ethoxy-2-hydroxybenzoate** (dissolved in a suitable solvent like DMSO)
  - Sterile 96-well microplates
  - Positive control antibiotic/antifungal
  - Negative control (broth and solvent)
- Procedure:
  - Prepare a standardized inoculum of the microorganism.

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- In a 96-well plate, prepare two-fold serial dilutions of the test compound in the broth medium.
- Add the microbial inoculum to each well.
- Include positive and negative controls.
- Incubate the plates under appropriate conditions (e.g., 37°C for 24-48 hours for bacteria).
- The MIC is determined as the lowest concentration of the compound that visibly inhibits microbial growth.

Characterization and Spectral Data

The structural elucidation and confirmation of **Ethyl 6-ethoxy-2-hydroxybenzoate** would rely on standard spectroscopic techniques. While experimental data for this specific compound is not widely available, the expected spectral characteristics can be predicted based on its structure and data from analogous compounds like ethyl salicylate.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the two ethoxy groups, and the hydroxyl proton. The aromatic protons should appear as a multiplet in the range of δ 6.5-7.8 ppm. The two methylene quartets of the ethoxy groups would likely appear around δ 4.0-4.5 ppm, and the two methyl triplets around δ 1.2-1.5 ppm. The phenolic hydroxyl proton is expected to be a broad singlet at a downfield chemical shift.
- ^{13}C NMR: The carbon NMR spectrum will show signals for the eleven unique carbon atoms. The carbonyl carbon of the ester will be the most downfield signal (around δ 170 ppm). The aromatic carbons will appear in the region of δ 110-160 ppm. The methylene carbons of the ethoxy groups will be around δ 60-65 ppm, and the methyl carbons will be the most upfield signals (around δ 14-15 ppm).

Infrared (IR) Spectroscopy

The IR spectrum will provide information about the functional groups present in the molecule. Key expected absorption bands include:

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- A broad O-H stretching band for the phenolic hydroxyl group (around 3200-3600 cm^{-1}).
- C-H stretching bands for the aromatic and aliphatic protons (around 2850-3100 cm^{-1}).
- A strong C=O stretching band for the ester carbonyl group (around 1680-1730 cm^{-1}).[13]
- C=C stretching bands for the aromatic ring (around 1450-1600 cm^{-1}).
- C-O stretching bands for the ester and ether linkages (around 1000-1300 cm^{-1}).[13]

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) would likely show a molecular ion peak (M^+) at m/z 210. Key fragmentation patterns would involve the loss of the ethoxy group (-OC_2H_5) and the ethyl group (-C_2H_5) from the ester, as well as cleavage of the ether bond. Predicted mass spectral data suggests a prominent peak at m/z 120.[14][15]

Conclusion and Future Directions

Ethyl 6-ethoxy-2-hydroxybenzoate represents a promising scaffold for the development of novel therapeutic agents, particularly in the areas of anti-inflammatory and antimicrobial drug discovery. This technical guide has provided a comprehensive overview of its chemical properties, a plausible synthetic route, and a framework for its biological evaluation.

Future research should focus on the successful synthesis and purification of this compound, followed by a thorough characterization using modern spectroscopic techniques to confirm its structure. Subsequently, a systematic in vitro and in vivo evaluation of its biological activities is warranted. Investigating its COX inhibitory profile, including its selectivity for COX-2 over COX-1, will be crucial in assessing its potential as a novel anti-inflammatory agent with an improved safety profile. Furthermore, exploring its antimicrobial spectrum against a panel of clinically relevant pathogens could unveil new therapeutic applications. Structure-activity relationship (SAR) studies, involving the synthesis and testing of related analogs, will also be instrumental in optimizing the therapeutic potential of this class of compounds.

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